

# synonyms for 4-(2-Pyridyl)aniline

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An In-depth Technical Guide to **4-(2-Pyridyl)aniline** for Researchers and Drug Development Professionals

#### Introduction

**4-(2-Pyridyl)aniline** is a versatile organic compound that incorporates both an aniline and a pyridine moiety.[1] This unique structure, featuring a pyridine ring substituted at the 2-position with an aniline group, makes it a valuable building block in various scientific fields.[1] Its conjugated aromatic systems give rise to interesting electronic properties, and the presence of the basic pyridine ring allows it to function effectively as a ligand in coordination chemistry.[1] This guide provides a comprehensive overview of **4-(2-Pyridyl)aniline**, including its synonyms, chemical properties, synthesis protocols, and applications, with a focus on its relevance to researchers and professionals in drug development.

## **Synonyms and Identifiers**

The compound **4-(2-Pyridyl)aniline** is known by several synonyms in chemical literature and databases. Proper identification is crucial for accurate literature searches and procurement.



| Identifier Type   | Value  |
|-------------------|--|
| IUPAC Name        | 4-(pyridin-2-yl)aniline[2]   |
| CAS Number        | 18471-73-3[1][2][3][4]   |
| Molecular Formula | C11H10N2[1][2][3][4]   |
| Synonyms          | 2-(4-Aminophenyl)pyridine[1][2][4], 4-(Pyridin-2-Yl)Aniline[1], 2-Pyridyl-3-aniline[1][4], 4-pyridin-2-ylaniline[2], 2-(p-Aminophenyl)pyridine[2], 4-(2-pyridinyl)phenylamine[2], 4-Pyridin-2-yl-phenylamine[2], Benzenamine, 4-(2-pyridinyl)-[2][4] |

# **Physicochemical and Spectroscopic Data**

A summary of the key physicochemical and spectroscopic data for **4-(2-Pyridyl)aniline** is provided below. These properties are essential for its handling, characterization, and application in experimental settings.

**Physicochemical Properties** 

| Property                  | Value                          | Source    |
|---------------------------|--------------------------------|-----------|
| Molecular Weight          | 170.21 g/mol                   | [2][3][4] |
| Appearance                | Dark brown or brown solid      | [1][3]    |
| Melting Point             | 95 °C (lit.), 89-92 °C         | [3][4]    |
| Boiling Point (Predicted) | 322.8 ± 17.0 °C                | [3][4]    |
| Density (Predicted)       | 1.133 ± 0.06 g/cm <sup>3</sup> | [3][4]    |
| pKa (Predicted)           | 5.72 ± 0.25                    | [3][4]    |
| Storage Temperature       | 2-8°C, protect from light      | [3][4]    |

## **Spectroscopic Data**



| Spectroscopy Type                                    | Data  |  |
|--|---|--|
| IR (v <sub>max</sub> /cm <sup>-1</sup> )             | 3333, 3210, 1606, 1586, 1519, 1294, 1181[3]   |  |
| ¹H NMR (500 MHz, CDCl₃) δ                            | 8.62 (1H, dt, J=1.0, 5.0 Hz), 7.83 (2H, d, J=8.5 Hz), 7.68-7.61 (2H, m), 7.11 (1H, m), 6.75 (2H, d, J=8.5 Hz), 3.83 (2H, br s)[3] |  |
| $^{13}$ C NMR (125 MHz, CDCl <sub>3</sub> ) $\delta$ | 157.6, 149.5, 147.5, 136.6, 129.8, 128.1, 121.0, 119.4, 115.2[3]  |  |
| Mass Spectrometry (ESI)                              | m/z 171 ([M+H]+, 100)[3]  |  |

# Experimental Protocols Synthesis of 4-(2-Pyridyl)aniline

A common and effective method for the synthesis of **4-(2-Pyridyl)aniline** involves the reduction of 2-(4-nitrophenyl)pyridine.[3]

#### Materials:

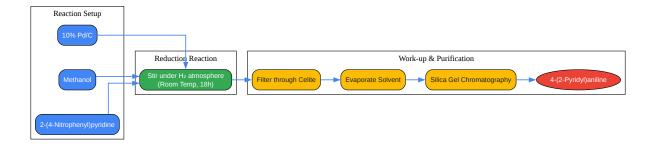
- 2-(4-Nitrophenyl)pyridine (0.2 g, 1.03 mmol)
- Methanol (10 mL for dissolution, 50 mL for washing)
- 10% Palladium on carbon (Pd/C) (20 mg)
- Hydrogen (H2) gas
- Celite
- Silica gel for chromatography
- Eluent: Dichloromethane-methanol-ammonia (95:4.5:0.5, v/v/v)

#### Procedure:

• Dissolve 2-(4-nitrophenyl)pyridine (0.2 g, 1.03 mmol) in methanol (10 mL).[3]



- Add 10% palladium on carbon (20 mg) as a catalyst to the solution.[3]
- Carry out the reduction reaction under a hydrogen atmosphere, stirring the mixture at room temperature for 18 hours.[3]
- Upon completion of the reaction, remove the catalyst by filtration through a Celite pad.[3]
- Wash the Celite pad with methanol (50 mL).[3]
- Combine the filtrates and remove the solvent by evaporation under reduced pressure to obtain the crude product.[3]
- Purify the crude product by flash chromatography on silica gel using a dichloromethane-methanol-ammonia (95:4.5:0.5, v/v/v) eluent system.[3]
- This procedure yields 4-(2-pyridyl)aniline (0.15 g, 87% yield) as a brown solid.[3]



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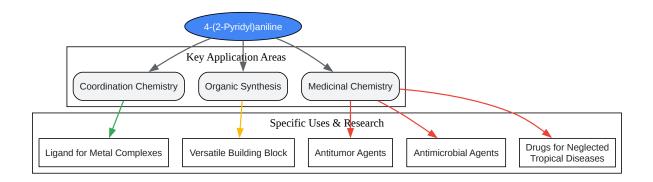
Synthesis workflow for 4-(2-Pyridyl)aniline.

## **Applications in Research and Drug Development**



The pyridine scaffold is a ubiquitous feature in pharmaceuticals, valued for its ability to influence pharmacological activity.[5] **4-(2-Pyridyl)aniline** serves as a key intermediate in the synthesis of more complex molecules with potential therapeutic applications.

- Coordination Chemistry: The pyridine nitrogen atom in 4-(2-Pyridyl)aniline makes it an
  excellent ligand for forming metal complexes. These complexes are studied for their catalytic
  properties and potential applications in materials science.[1]
- Organic Synthesis: As a bifunctional molecule with both an amino group and a pyridine ring, it is a versatile building block. The amino group can be readily derivatized to introduce a wide range of functionalities, leading to the creation of diverse chemical libraries for screening.
- Medicinal Chemistry: Pyridine-containing compounds are known to exhibit a broad spectrum
  of biological activities, including antimicrobial, antiviral, and anticancer effects.[5][6]
  Derivatives of pyridyl-aniline structures have been investigated for their potential as
  therapeutic agents. For instance, related thiosemicarbazide derivatives have been
  synthesized and tested for their in vitro and in vivo antitumor activity.[7] The aminopyridine
  scaffold is also actively explored for developing drugs against neglected tropical diseases.[8]



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Applications of 4-(2-Pyridyl)aniline.

### Conclusion



**4-(2-Pyridyl)aniline** is a compound of significant interest due to its versatile chemical nature and its role as a precursor in the development of advanced materials and potential therapeutic agents. Its straightforward synthesis and the reactivity of its functional groups make it an invaluable tool for researchers in synthetic chemistry, materials science, and drug discovery. The extensive use of the pyridine motif in approved drugs underscores the potential of **4-(2-Pyridyl)aniline** derivatives in future pharmaceutical development.[5] This guide provides the foundational technical information required for its effective use in a research and development setting.

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